

# Reactive Red 180: An Uncharted Territory in Fluorescence Microscopy

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## Compound of Interest

Compound Name: *Reactive red 180*

Cat. No.: *B1329941*

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Despite its classification as a fluorescent dye, **Reactive Red 180**, a compound primarily utilized in the textile industry, remains largely unexplored and undocumented within the realm of fluorescence microscopy. A comprehensive review of scientific literature reveals a significant absence of data regarding its application for cellular imaging, leaving researchers, scientists, and drug development professionals with no established protocols or quantitative performance metrics to guide its use in a laboratory setting.

**Reactive Red 180**, also known by its Colour Index name C.I. 181055, is a monoazo dye.<sup>[1]</sup> Its primary application is in the dyeing of cellulose-containing fabrics.<sup>[1]</sup> While its chemical structure contains a chromophore, which is responsible for its color, detailed characterization of its fluorogenic properties for microscopy is not available in published research.

## Physicochemical Properties

Basic chemical and physical data for **Reactive Red 180** has been compiled from various sources. However, crucial photophysical parameters required for its evaluation as a fluorescent probe are notably absent.

Property	Value	Reference
Chemical Formula	C <sub>29</sub> H <sub>19</sub> N <sub>3</sub> Na <sub>4</sub> O <sub>17</sub> S <sub>5</sub>	[1]
Molecular Weight	933.76 g/mol	[1]
CAS Number	72828-03-6	[1]
Excitation Maximum (λ <sub>ex</sub> )	Not Reported	
Emission Maximum (λ <sub>em</sub> )	Not Reported	
Molar Absorptivity (ε)	Not Reported	
Quantum Yield (Φ)	Not Reported	
Photostability	Not Reported	

## Applications in Microscopy: A Knowledge Gap

There is no scientific literature detailing the use of **Reactive Red 180** for staining cells or tissues for fluorescence microscopy. Consequently, no experimental protocols for its use in this context have been published. This includes a lack of information on:

- Staining procedures: Optimal concentration, incubation time, and buffer conditions for cellular labeling.
- Fixation and permeabilization compatibility: Whether the dye is suitable for use with common fixation and permeabilization methods.
- Specificity: The cellular structures or molecules that **Reactive Red 180** might preferentially bind to.
- Toxicity: Its effects on the viability of live cells.

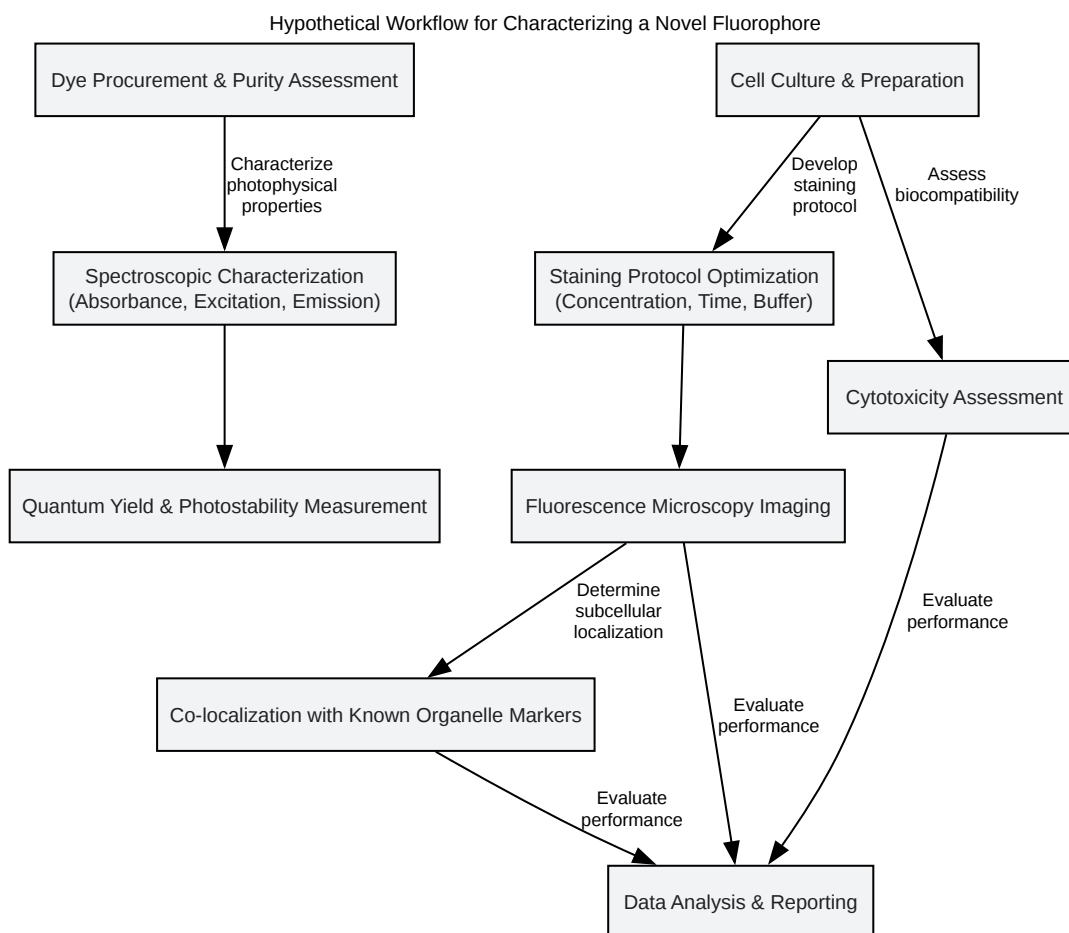
## Potential for Azo Dyes in Fluorescence

While information on **Reactive Red 180** is scarce, the broader class of azo dyes has been investigated for fluorescence applications. Some azo dyes have been shown to exhibit fluorescence, and their photophysical properties can be influenced by their chemical structure

and environment.[2][3] For instance, the fluorescence of some azo compounds can be enhanced upon binding to certain molecules or in specific solvent conditions.[4] However, many azo dyes are known to have low fluorescence quantum yields due to efficient non-radiative decay pathways.[2]

## Experimental Workflow: A Hypothetical Approach

Given the absence of established methods, a researcher interested in exploring the potential of **Reactive Red 180** as a fluorescent probe would need to undertake a systematic characterization. The following diagram outlines a potential experimental workflow for such an investigation.



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Caption: A logical workflow for the initial investigation and characterization of an unproven compound like **Reactive Red 180** for fluorescence microscopy applications.

In conclusion, while **Reactive Red 180** is commercially available and classified as a fluorescent dye, it represents a significant unknown in the field of microscopy. The lack of fundamental data

on its photophysical properties and its interaction with biological specimens means that any potential application in this area would require extensive foundational research. For researchers and drug development professionals seeking reliable and well-characterized fluorescent probes, established dyes with proven performance and extensive documentation remain the recommended choice.

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